

# Expressing Proteins with (Rac)-Azide-Phenylalanine in *E. coli*: Application Notes and Protocols

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## Compound of Interest

Compound Name: (Rac)-Azide-phenylalanine

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This document provides detailed application notes and protocols for the site-specific incorporation of the non-canonical amino acid (ncAA) (Rac)-p-azido-L-phenylalanine (AzF) into proteins expressed in *Escherichia coli*. This powerful technique, facilitated by the use of an evolved orthogonal aminoacyl-tRNA synthetase/tRNA pair, enables the introduction of a bioorthogonal azide group into a protein of interest. This chemical handle can then be used for a variety of downstream applications, including protein-protein interaction studies through photocrosslinking, and site-specific protein labeling with reporter molecules via click chemistry.

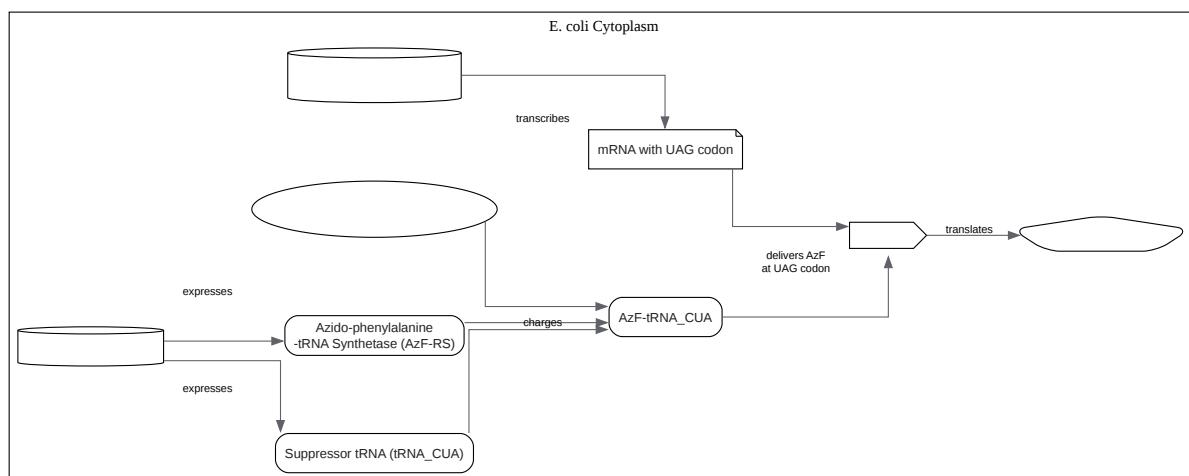
[1][2][3][4]

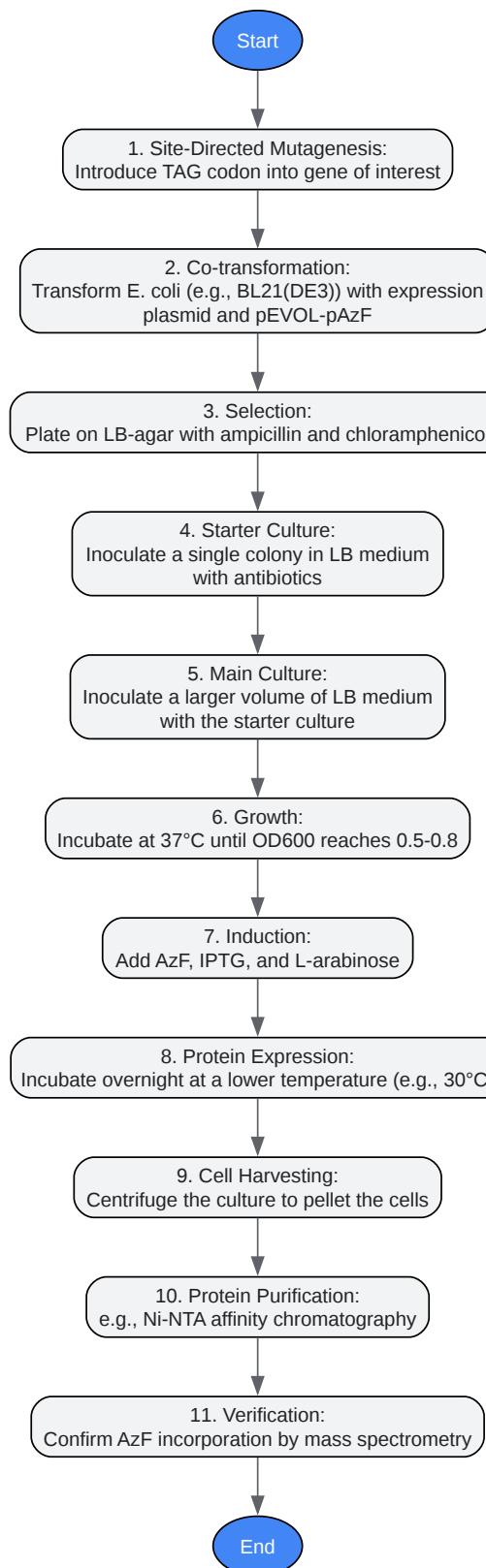
## Principle of Amber Suppression for AzF Incorporation

The site-specific incorporation of AzF is achieved through the suppression of an amber stop codon (UAG).[2][5] The host *E. coli* is co-transformed with two plasmids:

- Expression Plasmid: This plasmid carries the gene of interest (GOI) with an in-frame amber (TAG) codon at the desired position for AzF incorporation.
- pEVOL-pAzF Plasmid: This plasmid encodes the orthogonal aminoacyl-tRNA synthetase (aaRS) and its cognate suppressor tRNA (tRNACUA) pair.[6][7] The aaRS is specifically

evolved to recognize and charge the tRNACUA with AzF. The suppressor tRNA has an anticodon (CUA) that recognizes the UAG codon in the mRNA, thereby inserting AzF at that position instead of terminating translation.



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